

structure elucidation of 6-Amino-5-bromopyridine-3-sulfonic acid

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Compound of Interest

Compound Name: 6-Amino-5-bromopyridine-3-sulfonic acid

Cat. No.: B016990

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An in-depth technical guide on the structure elucidation of **6-Amino-5-bromopyridine-3-sulfonic acid**, designed for researchers, scientists, and drug development professionals.

Introduction

6-Amino-5-bromopyridine-3-sulfonic acid is a substituted pyridine derivative. Its structure, featuring an amino group, a bromine atom, and a sulfonic acid moiety on a pyridine core, makes it a potentially versatile building block in medicinal chemistry and materials science. The precise arrangement of these functional groups dictates the molecule's chemical reactivity, physical properties, and biological activity. Therefore, unambiguous structure elucidation is a critical first step in its characterization and application.

This guide provides a comprehensive overview of the analytical methodologies required to confirm the structure of **6-Amino-5-bromopyridine-3-sulfonic acid**, integrating data from various spectroscopic and analytical techniques.

Table 1: Chemical Identifiers for **6-Amino-5-bromopyridine-3-sulfonic acid**

Identifier	Value	Reference
CAS Number	247582-62-3	[1] [2] [3] [4]
IUPAC Name	6-amino-5-bromopyridine-3-sulfonic acid	[2] [3] [4]
Molecular Formula	C ₅ H ₅ BrN ₂ O ₃ S	[1] [2] [3] [4]
Molecular Weight	253.07 g/mol	[1] [2]
Canonical SMILES	<chem>C1=C(C=NC(=C1Br)N)S(=O)(=O)O</chem>	[2] [3] [4]
InChIKey	AQPIHLQSXPSMHZ-UHFFFAOYSA-N	[1] [2] [4]

Physicochemical Properties

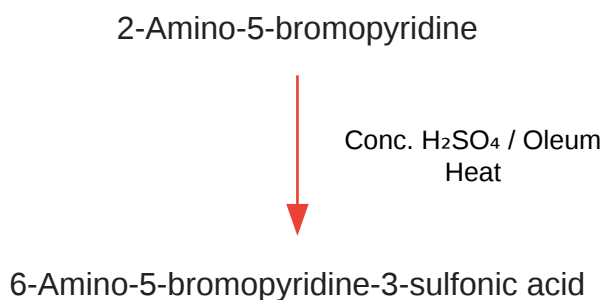
A summary of the key physical and chemical properties is presented below. The high melting point suggests strong intermolecular forces, likely due to hydrogen bonding from the sulfonic acid and amino groups, as well as potential π -stacking of the aromatic rings.[\[3\]](#)

Table 2: Physicochemical Properties of **6-Amino-5-bromopyridine-3-sulfonic acid**

Property	Value	Reference
Physical State	Solid (Off-White to Tan)	[3][5]
Melting Point	>250°C	[1][3][5]
Density	2.0 ± 0.1 g/cm ³	[1][3]
Polar Surface Area	101.66 Å ²	[3]
Hydrogen Bond Donor Count	2	[3][4]
Hydrogen Bond Acceptor Count	5	[3][4]
Solubility	Sparsely soluble in DMSO and Water	[5]
Storage Conditions	Refrigerator, Sealed in dry, 2-8°C	[1][5]

Workflow for Structure Elucidation

The structural confirmation of a novel or synthesized compound like **6-Amino-5-bromopyridine-3-sulfonic acid** follows a logical workflow. This process begins with acquiring the sample and proceeds through a series of spectroscopic analyses, culminating in the definitive assignment of its constitution and connectivity.



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